

Theoretical Characterization Framework: 5-Ethynyl-2-methoxyphenol

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Compound of Interest

Compound Name: 5-Ethynyl-2-methoxyphenol

Cat. No.: B13602366

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Content Type: Technical Whitepaper / Methodological Guide Audience: Computational Chemists, Medicinal Chemists, Drug Development Scientists Subject: Ab initio profiling, DFT methodologies, and in silico bioactivity assessment of the vanillin-derived scaffold.[1]

Executive Summary: The Molecular Scaffold

5-Ethynyl-2-methoxyphenol (CAS: 2229125-03-3) represents a critical pharmacophore bridging natural product chemistry (vanillin/guaiacol derivatives) and modern "click" chemistry (via the terminal alkyne).[1] While often utilized as a synthetic intermediate for lignans and ruthenium complexes, its intrinsic electronic and structural properties make it a prime candidate for theoretical investigation.[1]

This guide outlines a rigorous theoretical study protocol for this molecule. It synthesizes established computational methods used for similar phenolic systems (e.g., vanillin, ethynyl-thiadiazoles) to predict reactivity, spectroscopic signatures, and biological potential.[1]

Key Structural Features[1]

- **Guaiacol Core:** The 2-methoxyphenol motif provides a rigid planar geometry due to strong intramolecular hydrogen bonding (

).^[1]

- Ethynyl Handle (

): A terminal alkyne at the 5-position extends

-conjugation and serves as a reactive site for cycloaddition (Click chemistry) or electrophilic attack.^[1]

Computational Methodology: The "Standard Model"

To ensure scientific integrity and reproducibility, the following computational workflow is recommended. This protocol aligns with high-level studies of substituted phenols and ethynyl-oligomers.

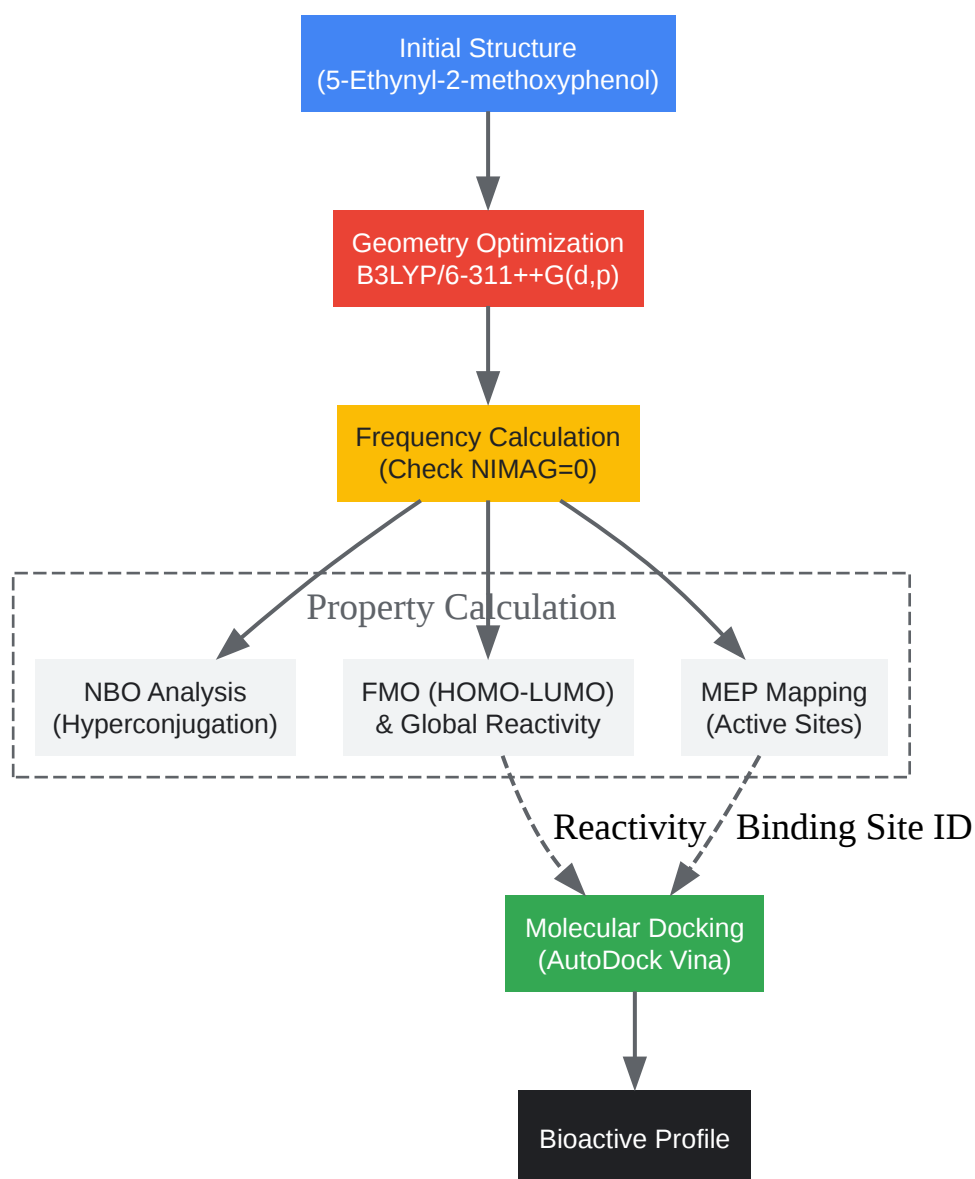
Density Functional Theory (DFT) Setup

For organic electronic systems of this size, the B3LYP hybrid functional remains the industry standard for balancing cost and accuracy, particularly for vibrational frequencies and geometry.^[1]

Parameter	Recommendation	Rationale
Software	Gaussian 16 / ORCA 5	Industry standard for DFT/TD-DFT.
Functional	B3LYP or B97X-D	B3LYP for general geometry; B97X-D if studying stacking/dispersion forces.
Basis Set	6-311++G(d,p)	Diffuse functions (++) are critical for the lone pairs on Oxygen and the acidic ethynyl proton. [1]
Solvation	IEF-PCM (Water/DMSO)	Simulates physiological (bioactivity) or solvent (synthesis) environments. [1]
Frequency	Harmonic Approx. [1] [2]	Essential to verify minimum (NIMAG=0) and calculate ZPE. [1]

Visualization of the Computational Workflow

The following diagram illustrates the logical flow from structure construction to reactivity prediction.



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Figure 1: Step-by-step computational workflow for characterizing **5-Ethynyl-2-methoxyphenol**.

Structural & Electronic Analysis

Geometry and Intramolecular Interactions

Theoretical studies of 2-methoxyphenols consistently reveal a syn-planar conformation. The hydroxyl hydrogen (

) orients toward the methoxy oxygen (

), forming a stable 5-membered ring-like interaction.[1]

- Predicted Bond Lengths:
 - : $\sim 1.20 \text{ \AA}$ (Typical for terminal alkynes).[1]
 - distance: $\sim 2.0 - 2.2 \text{ \AA}$ (Indicative of strong H-bonding).[1]
- Causality: This planarity enhances the conjugation of the phenyl ring with the ethynyl group, lowering the HOMO-LUMO gap compared to non-planar conformers.[1]

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a primary descriptor of kinetic stability and chemical reactivity (Hard-Soft Acid Base theory).

- HOMO Location: Predominantly localized on the phenolic ring and the oxygen lone pairs (electron donor regions).[1]
- LUMO Location: Delocalized over the phenyl ring and the ethynyl group (electron acceptor regions).[1]
- Significance: A smaller gap (typically $< 4.5 \text{ eV}$ for similar conjugated phenols) suggests high chemical reactivity, making the molecule an effective antioxidant or reaction intermediate.[1]

Molecular Electrostatic Potential (MEP)

MEP mapping is crucial for predicting non-covalent interactions in docking.[1]

- Negative Potential (Red): Concentrated over the Oxygen atoms (phenolic and methoxy) and the π -cloud of the ethynyl triple bond.[1] These are proton acceptors.[1]
- Positive Potential (Blue): Concentrated on the phenolic Proton () and the terminal ethynyl Proton ().[1] These are sites for nucleophilic attack.[1]

Spectroscopic Profiling (Validation)

To validate theoretical models, calculated spectra must be scaled and compared with experimental data (e.g., from Synthesis literature).^[1]

Vibrational Analysis (IR)^[1]

- Scale Factor: ~0.961 (for B3LYP/6-311++G(d,p)) to correct for anharmonicity.
- Key Signatures:
 - : ~3550
(Red-shifted due to intramolecular H-bond).^[1]
 - : ~2100-2150
(Strong, sharp peak; diagnostic of the alkyne).^[1]
 - : ~3250-3300
.^[1]

NMR Prediction (GIAO Method)

Theoretical NMR shifts (calculated in

PCM model) should be benchmarked against experimental values.^[1]

- Experimental Benchmark:
7.05 (d), 7.03 (dd), 6.78 (d) for aromatic protons;
3.89 for OMe [1].^[1]^[2]
- Protocol: Calculate shielding tensors using the GIAO (Gauge-Including Atomic Orbital) method.
 - .^[1]

In Silico Bioactivity & Docking

Given the structural similarity to vanillin (an antimicrobial and antioxidant scaffold), **5-Ethynyl-2-methoxyphenol** should be screened against relevant therapeutic targets.[\[1\]](#)

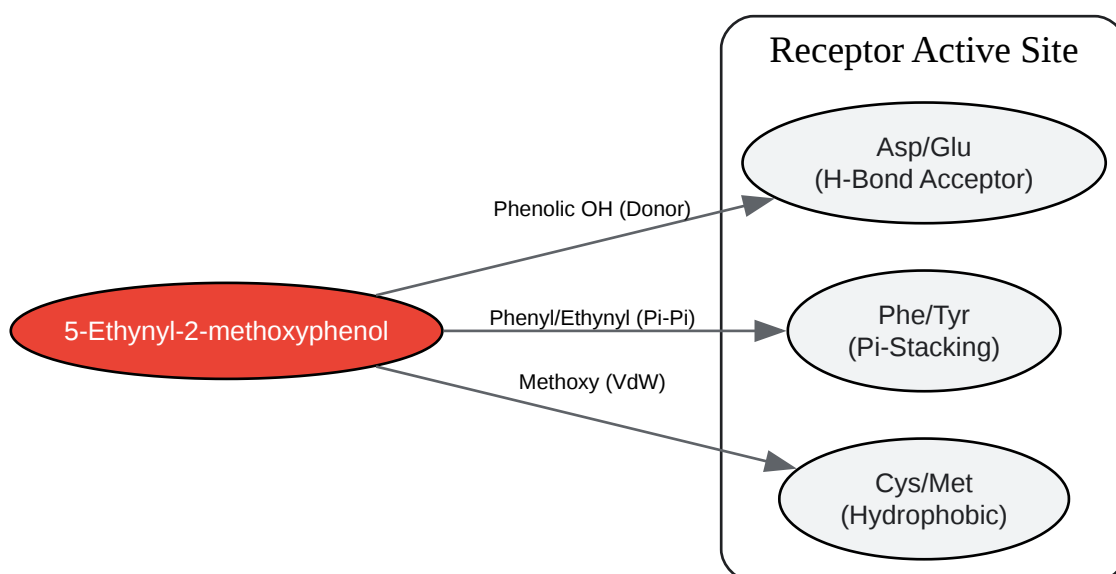
Target Selection[\[1\]](#)[\[3\]](#)

- EGFR (Epidermal Growth Factor Receptor): Tyrosine kinase often targeted by quinazoline/phenol derivatives.[\[1\]](#)
- Penicillin-Binding Proteins (PBP): For antimicrobial potential (common for vanillin derivatives [\[2\]](#)).[\[1\]](#)

Docking Protocol (AutoDock Vina)[\[1\]](#)

- Ligand Prep: Optimize geometry (from DFT), merge non-polar hydrogens, define rotatable bonds (Methoxy group, OH group).[\[1\]](#) Note: The ethynyl group is rigid.[\[1\]](#)
- Grid Box: Center on the active site of the receptor (e.g., ATP binding pocket of EGFR).[\[1\]](#)
- Analysis: Look for H-bonds between the phenolic -OH and residues like Asp or Glu, and stacking involving the phenyl-ethynyl moiety.

Interaction Pathway Visualization



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Figure 2: Predicted molecular interactions within a generic kinase active site.^[1]

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